

Technical Guide: Bromo(4-methylpentyl)magnesium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Magnesium, bromo(4-methylpentyl)-

Cat. No.: B6317085

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Overview

Bromo(4-methylpentyl)magnesium, a Grignard reagent, is a potent organometallic compound with significant applications in organic synthesis. Its utility lies in its ability to act as a strong nucleophile and a base, enabling the formation of new carbon-carbon bonds. This technical guide provides an in-depth overview of its properties, synthesis, and safe handling, with a focus on its relevance in research and pharmaceutical development.

The CAS Registry Number for bromo(4-methylpentyl)magnesium is 7429-94-9[1][2][3]. This compound is also known by several synonyms, including 4-methylpentylmagnesium bromide and isohexylmagnesium bromide[4].

Chemical and Physical Properties

The fundamental properties of bromo(4-methylpentyl)magnesium are summarized in the table below. These computed properties are essential for experimental design and reaction stoichiometry calculations.

Property	Value	Source
Molecular Formula	C6H13BrMg	PubChem[4]
Molecular Weight	189.38 g/mol	PubChem[4]
IUPAC Name	magnesium;2-methylpentane;bromide	PubChem[4]
InChI	InChI=1S/C6H13.BrH.Mg/c1-4-5-6(2)3;/h6H,1,4-5H2,2-3H3;1H;/q-1;+2/p-1	PubChem[4]
InChIKey	BZDFGMAKNIPSQZ-UHFFFAOYSA-M	PubChem[4]
SMILES	CC(C)CC[CH2-].[Mg+2].[Br-]	PubChem[4]

Synthesis: Experimental Protocol

The synthesis of bromo(4-methylpentyl)magnesium follows the general procedure for Grignard reagent formation. This involves the reaction of the corresponding alkyl halide with magnesium metal in an anhydrous ethereal solvent.

Objective: To prepare a solution of bromo(4-methylpentyl)magnesium for use in subsequent organic reactions.

Materials:

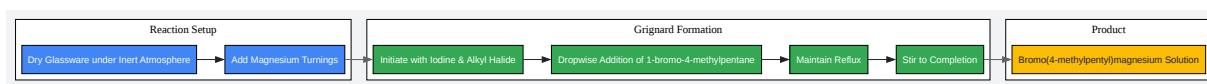
- Magnesium turnings
- 1-bromo-4-methylpentane
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (as an initiator)
- Nitrogen or Argon gas supply

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Pressure-equalizing dropping funnel
- Magnetic stirrer
- Heating mantle
- Schlenk line or inert atmosphere setup

Procedure:

- Preparation of Glassware: All glassware must be thoroughly dried in an oven and assembled while hot under a stream of inert gas (nitrogen or argon) to exclude atmospheric moisture.
- Reaction Setup: Place the magnesium turnings in the three-necked flask. The flask is equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel. The entire apparatus is maintained under a positive pressure of inert gas.
- Initiation: Add a small crystal of iodine to the magnesium turnings. The iodine helps to activate the magnesium surface.
- Addition of Alkyl Halide: A solution of 1-bromo-4-methylpentane in anhydrous ether (or THF) is placed in the dropping funnel. A small amount of this solution is added to the magnesium turnings. The reaction is initiated, which is often indicated by a color change and gentle refluxing of the solvent. If the reaction does not start, gentle heating may be applied.
- Continuation of Reaction: Once the reaction has initiated, the remaining solution of 1-bromo-4-methylpentane is added dropwise at a rate that maintains a steady reflux.
- Completion: After the addition is complete, the reaction mixture is typically stirred and heated under reflux for an additional period to ensure all the magnesium has reacted.
- Storage and Use: The resulting Grignard reagent solution is a grayish, cloudy mixture. It should be used immediately or stored under an inert atmosphere. The concentration of the Grignard reagent can be determined by titration.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of bromo(4-methylpentyl)magnesium.

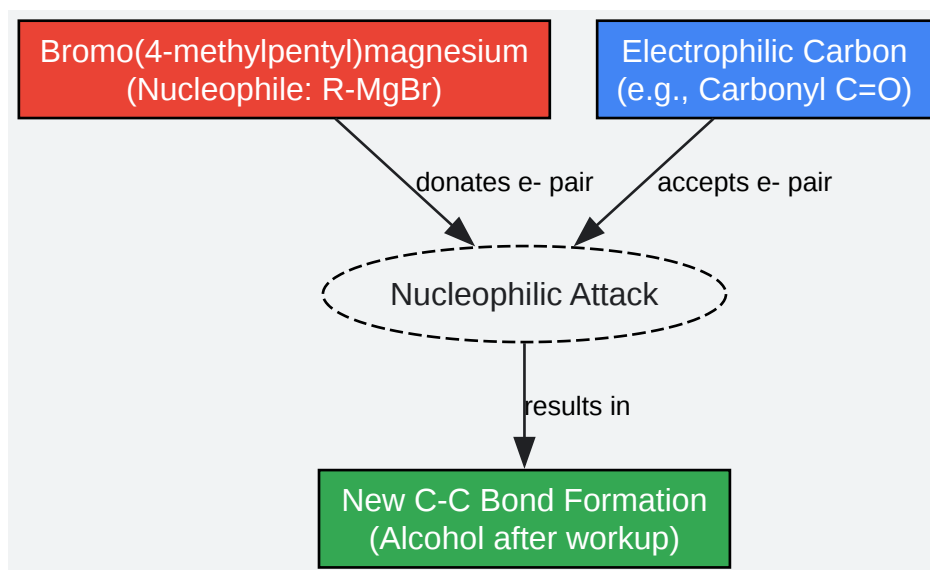
Applications in Research and Drug Development

As a Grignard reagent, bromo(4-methylpentyl)magnesium is a valuable tool in synthetic organic chemistry, particularly in the construction of complex molecules. Its primary role is as a source of the nucleophilic 4-methylpentyl carbanion.

Key Reactions:

- **Reaction with Carbonyls:** It readily reacts with aldehydes, ketones, and esters to form secondary, tertiary, and tertiary alcohols, respectively. This is a fundamental transformation in the synthesis of many pharmaceutical intermediates.
- **Nucleophilic Substitution:** It can participate in nucleophilic substitution reactions with various electrophiles.
- **Coupling Reactions:** In the presence of appropriate catalysts, it can undergo cross-coupling reactions to form new carbon-carbon bonds.

The 4-methylpentyl (isohexyl) group introduced by this reagent can be found in the side chains of various biologically active molecules. Its branched, lipophilic nature can influence the pharmacokinetic and pharmacodynamic properties of a drug candidate.



[Click to download full resolution via product page](#)

Caption: Nucleophilic addition of a Grignard reagent to a carbonyl group.

Handling and Safety

Bromo(4-methylpentyl)magnesium is a highly reactive and hazardous substance that requires careful handling in a controlled laboratory environment.

Key Hazards:

- **Flammability:** It is typically supplied in a flammable ether solvent. The reagent itself can ignite spontaneously in air.
- **Reactivity with Water:** It reacts violently with water and other protic solvents (e.g., alcohols), releasing flammable gases[5][6].
- **Corrosivity:** It can cause severe skin burns and eye damage[5][7].

Safe Handling Procedures:

- **Inert Atmosphere:** Always handle under an inert atmosphere (nitrogen or argon) to prevent contact with air and moisture[5].

- Personal Protective Equipment (PPE): Wear appropriate PPE, including flame-retardant lab coats, chemical-resistant gloves, and safety goggles or a face shield[6].
- Ventilation: Work in a well-ventilated fume hood[5].
- Fire Safety: Keep away from ignition sources. A Class D fire extinguisher (for combustible metals) should be readily available. Do not use water to extinguish a Grignard reagent fire.
- Storage: Store in a tightly sealed container under an inert atmosphere, away from heat and moisture[5].

Hazard Statement	Description
H224	Extremely flammable liquid and vapor[5]
H260	In contact with water releases flammable gases which may ignite spontaneously[5]
H314	Causes severe skin burns and eye damage[5]
H336	May cause drowsiness or dizziness[5]

Precautionary Statement	Description
P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking[5].
P223	Do not allow contact with water[5].
P231 + P232	Handle under inert gas. Protect from moisture[5].
P280	Wear protective gloves/protective clothing/eye protection/face protection[5].
P301 + P330 + P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting[5].
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P402 + P404	Store in a dry place. Store in a closed container[5].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 7429-94-9(Magnesium, bromo(4-methylpentyl)-) | Kuujia.com [it.kuujia.com]
- 2. 7429-94-9(Magnesium, bromo(4-methylpentyl)-) | Kuujia.com [de.kuujia.com]
- 3. 7429-94-9(Magnesium, bromo(4-methylpentyl)-) | Kuujia.com [nl.kuujia.com]

- 4. Magnesium, bromo(4-methylpentyl)- | C₆H₁₃BrMg | CID 11106135 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- 7. Magnesium, bromo(4-methylphenyl)- | C₇H₇BrMg | CID 3644322 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Bromo(4-methylpentyl)magnesium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6317085#cas-number-for-bromo-4-methylpentyl-magnesium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com